

# Data Presentation: Physical and Chemical Properties

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## Compound of Interest

Compound Name: Arochlor 1254

Cat. No.: B165813

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The following tables summarize the key physical and chemical properties of Arochlor 1254. As a mixture of different PCB congeners, some properties are presented as ranges or averages.

Table 1: General and Physical Properties of Arochlor 1254

Property	Value	Source(s)
CAS Number	11097-69-1	[2][6]
Molecular Formula	$C_{12}H_5Cl_5$ (average)	[7]
Average Molecular Weight	326.43 - 328 g/mol	[7][8]
Physical State	Light yellow, viscous liquid; becomes a sticky resin at 10°C	[8][9][10]
Boiling Point	365–390 °C	[8]
Density	1.54 g/cm <sup>3</sup> at 25°C	[8]
Vapor Pressure	$7.71 \times 10^{-5}$ mm Hg at 25°C (0.01 Pa)	[8][9]
Flash Point	>100 °C (>210 °F)	[11]

Table 2: Solubility and Partitioning Behavior of Arochlor 1254

Property	Value	Source(s)
Water Solubility	0.012 - 0.043 mg/L at 20-24°C	[8]
Organic Solvent Solubility	Very soluble in nonpolar organic solvents and lipids	[8][12]
Log K <sub>ow</sub> (Octanol-Water Partition Coefficient)	6.30 - 6.5	[8][9]
Henry's Law Constant	$2.83 \times 10^{-4}$ atm·m <sup>3</sup> /mol at 25°C	[8]

## Experimental Protocols

The determination of Aroclor 1254 in environmental samples requires sensitive and specific analytical methods due to its complex nature and low concentrations. Gas chromatography (GC) is the most common technique, often coupled with an electron capture detector (ECD) or mass spectrometry (MS).[13][14]

### Determination of Aroclor 1254 in Water

A robust method for analyzing Aroclor 1254 in water samples involves solid-phase extraction (SPE) followed by gas chromatography.[15]

#### Methodology:

- **Sample Preparation:** A 1000 mL water sample is acidified to a pH of 1.0 using sulfuric acid (1:1, v:v).
- **Solid-Phase Extraction (SPE):** The acidified sample is passed through a polystyrene–divinylbenzene (PS–DVB) SPE cartridge. The PS–DVB sorbent is effective for trapping the PCB congeners present in Aroclor 1254.
- **Elution:** The trapped analytes are eluted from the cartridge using 6.0 mL of an n-hexane/ethyl acetate (1:1, v:v) mixture.
- **Analysis:** The eluate is then concentrated and analyzed by gas chromatography with a parallel column and dual electron capture detector (GC-ECD).

- Quantification: Sample quantification is performed by comparing the resulting chromatogram patterns and peak areas to those of certified Aroclor 1254 standards.[14][15] This method has a reported detection limit of 0.053 µg/L.[15]

## Determination of Aroclor 1254 in Soil

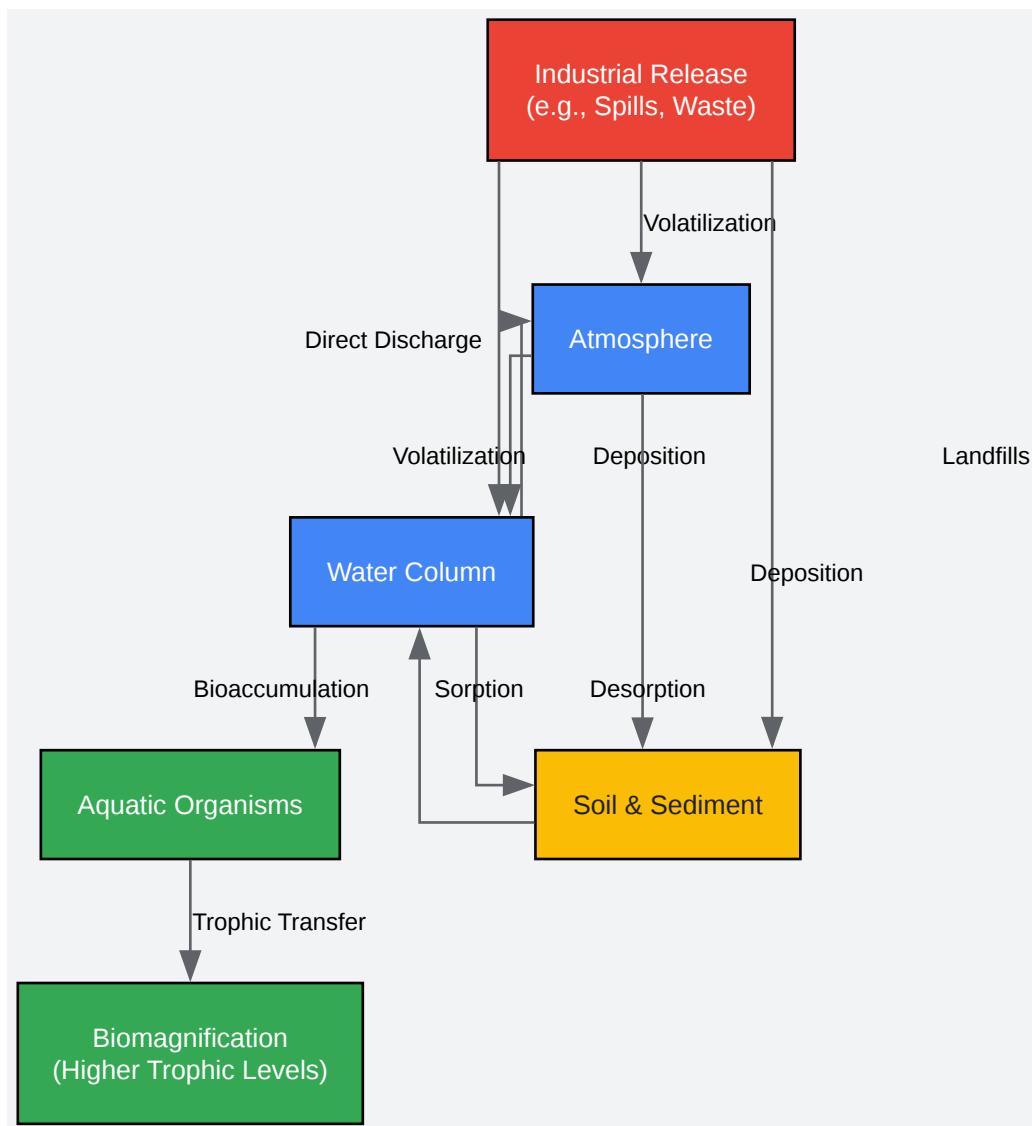
For soil matrices, a QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) extraction method provides an efficient and reliable approach for sample preparation prior to GC-MS analysis.[13]

Methodology:

- Extraction: A representative soil sample is homogenized. PCBs are extracted from the soil using an acetonitrile/water solvent system with vigorous shaking.
- Dispersive Solid-Phase Extraction (d-SPE) Cleanup: The resulting extract is cleaned up using a d-SPE sorbent, with diatomaceous earth being particularly effective. This step removes interfering matrix components.
- Centrifugation: The sample is centrifuged to separate the cleaned extract from the sorbent and residual soil particles.
- Analysis: The supernatant is collected and analyzed by gas chromatography-mass spectrometry (GC-MS).
- Quantification: A multi-point calibration curve is generated using standard solutions of Aroclor 1254. The concentration in the sample is determined against this curve. This method has achieved recovery values between 95.3% and 103.2% with a limit of detection of 1.9 µg/kg. [13]

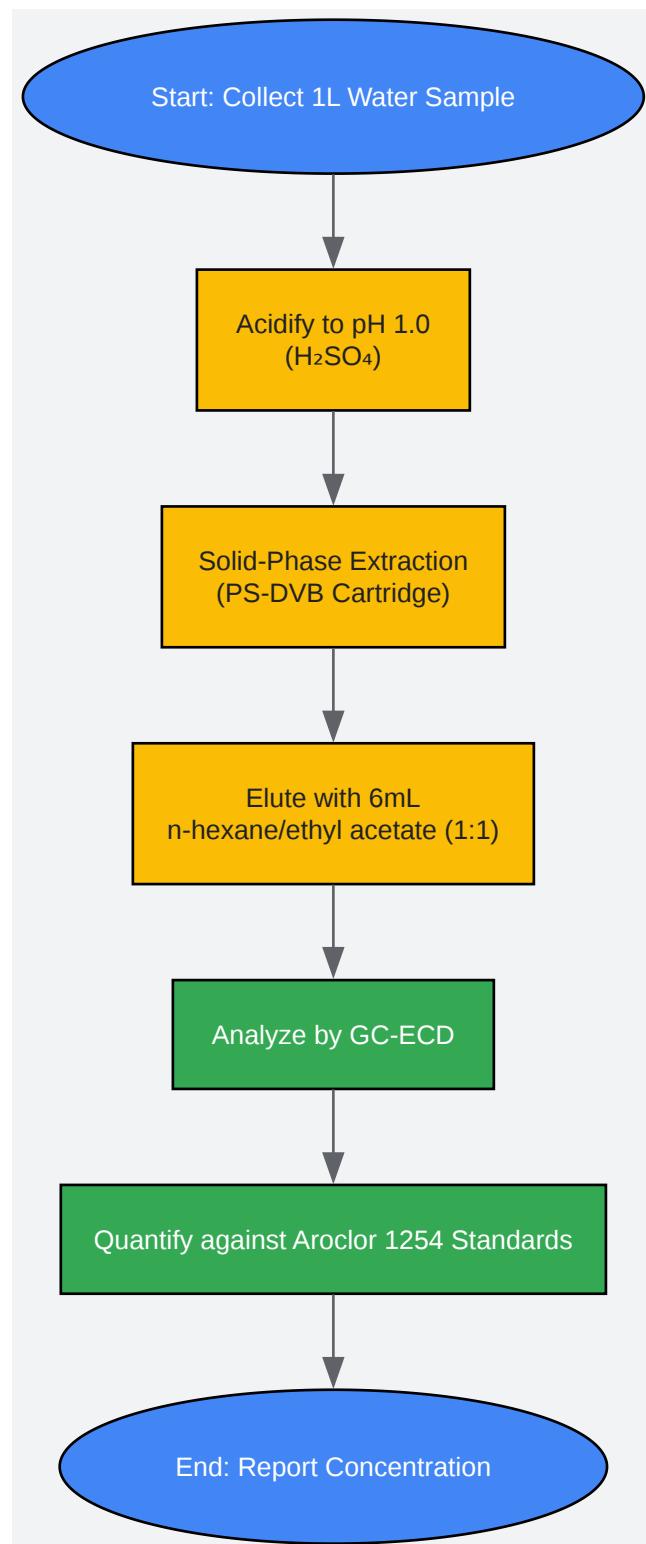
## Mandatory Visualization

The following diagrams illustrate key logical relationships and experimental workflows related to Aroclor 1254.

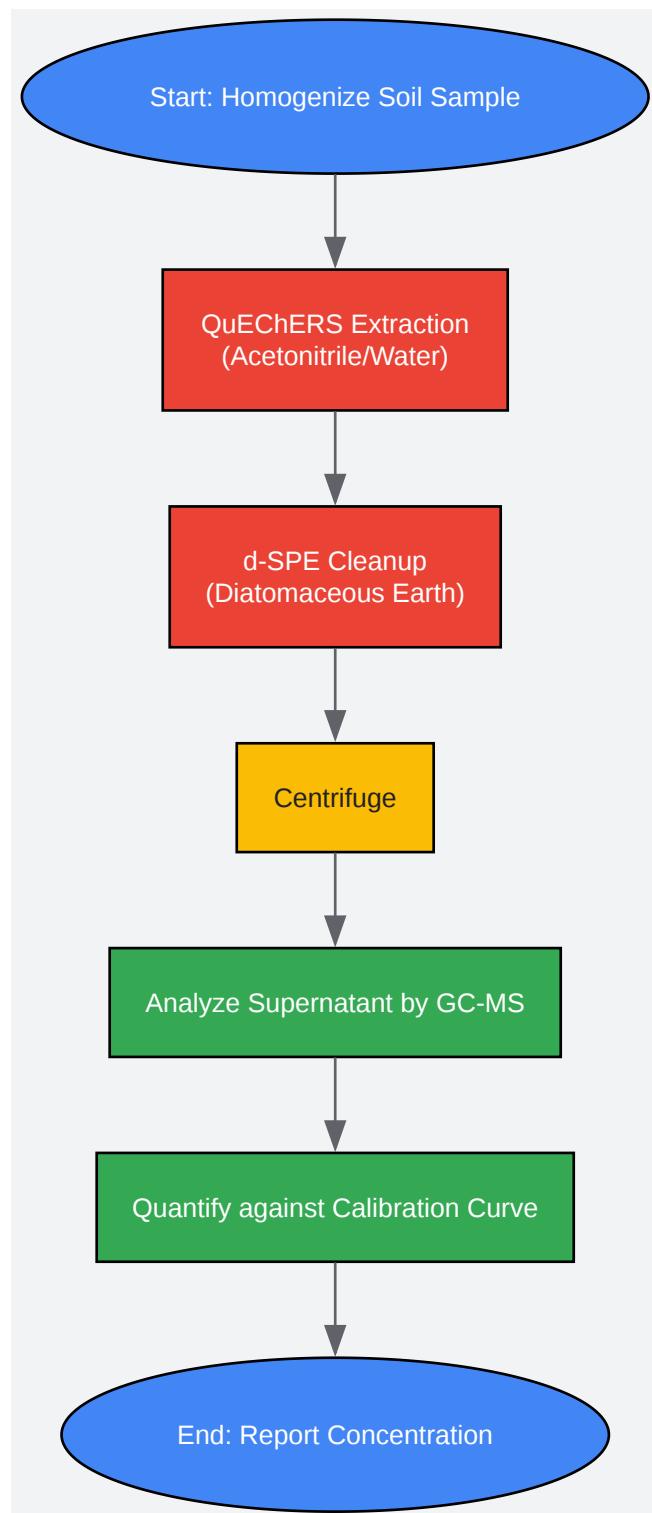


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Caption: Environmental fate and transport pathways of Aroclor 1254.

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Caption: Workflow for the analysis of Aroclor 1254 in water samples.



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Caption: Workflow for the analysis of Aroclor 1254 in soil samples.

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